

A Comparative Guide to IC-87114 and Other Selective p110 δ Inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IC-87114

Cat. No.: B1684127

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **IC-87114** with other selective phosphoinositide 3-kinase (PI3K) p110 δ inhibitors, focusing on their biochemical and cellular performance. The information is intended to assist researchers and drug development professionals in making informed decisions for their studies.

Introduction to p110 δ Inhibition

The p110 δ isoform of PI3K is predominantly expressed in hematopoietic cells and plays a crucial role in the development, proliferation, and function of B cells. Dysregulation of the p110 δ signaling pathway is implicated in various B-cell malignancies and autoimmune diseases, making it a key therapeutic target. Selective inhibitors of p110 δ have emerged as a promising class of drugs, with several compounds in clinical development and use. This guide focuses on a comparative analysis of **IC-87114**, a pioneering selective p110 δ inhibitor, against other notable inhibitors in its class.

Comparative Performance of p110 δ Inhibitors

The following tables summarize the in vitro potency and selectivity of **IC-87114** and other selective p110 δ inhibitors against the Class I PI3K isoforms. The data is compiled from various biochemical and cellular assays.

Table 1: Biochemical IC₅₀ Values of Selective p110 δ Inhibitors

Inhibitor	p110 δ (nM)	p110 α (nM)	p110 β (nM)	p110 γ (nM)	Fold Selectiv ity (α/δ)	Fold Selectiv ity (β/δ)	Fold Selectiv ity (γ/δ)
IC-87114	500	>100,000	75,000	29,000	>200	150	58
Idelalisib (CAL-101)	2.5 - 19	8,600	4,000	2,100	~453- 3440	~211- 1600	~111-840
Parsaclisib (INCB050465)	1	>20,000	>20,000	>10,0			

- To cite this document: BenchChem. [A Comparative Guide to IC-87114 and Other Selective p110 δ Inhibitors]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1684127#ic-87114-compared-to-other-selective-p110-delta-inhibitors\]](https://www.benchchem.com/product/b1684127#ic-87114-compared-to-other-selective-p110-delta-inhibitors)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com